

what is the chemical structure of cohumulone

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Compound of Interest

Compound Name: Cohumulone

Cat. No.: B117531

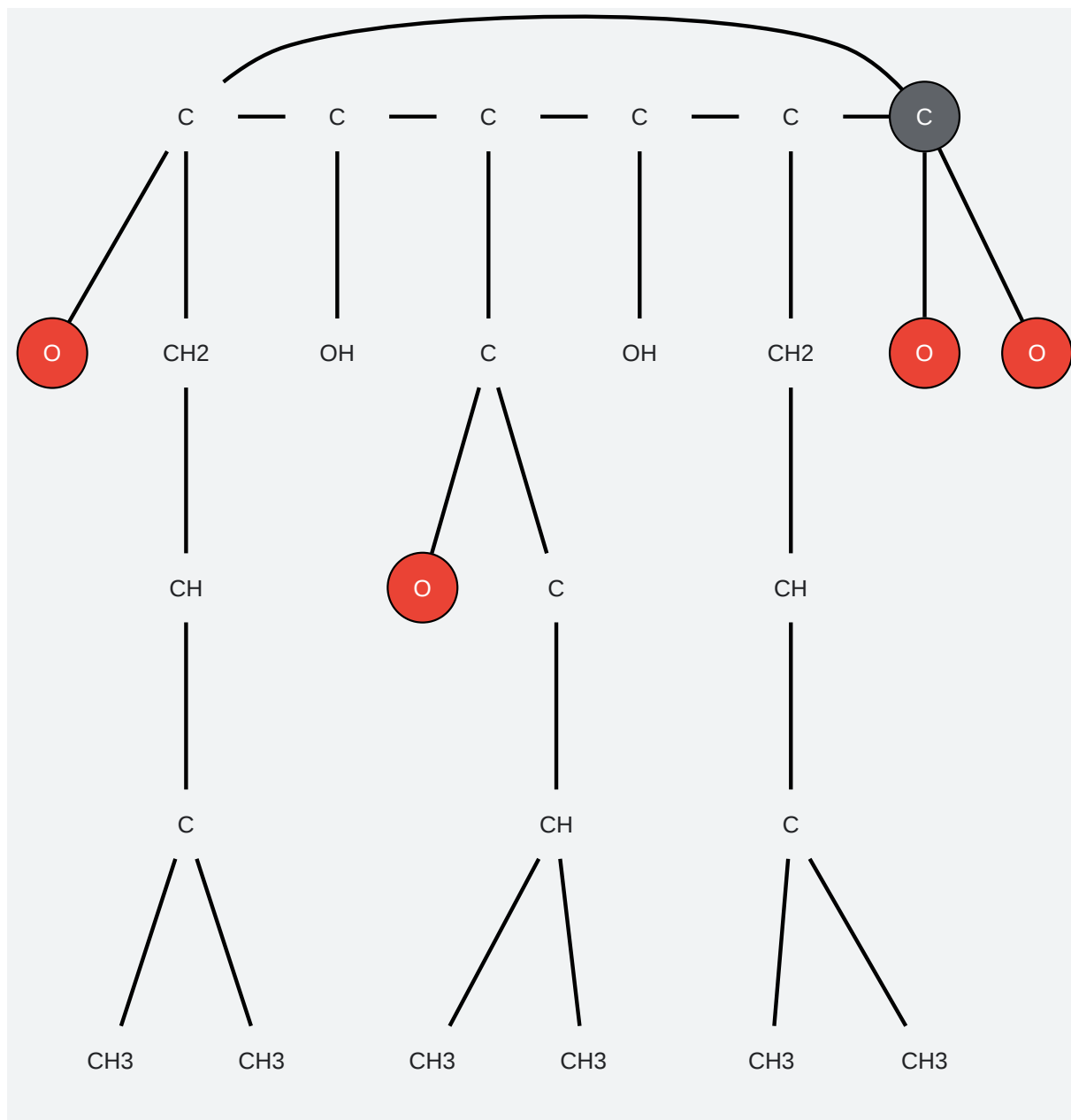
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An In-depth Technical Guide to the Chemical Compound **Cohumulone**

Cohumulone is a significant alpha-acid found in the resin of hop cones (*Humulus lupulus*) and is a key contributor to the bitterness of beer.[1][2] It is one of the three main alpha-acid analogs, alongside humulone and adhumulone.[2][3] The concentration of **cohumulone** in different hop varieties typically ranges from 20% to 50% of the total alpha-acid content.[2][4] This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental methodologies for **cohumulone**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

Cohumulone is classified as a prenylated acylphloroglucinol derivative.[5] Its chemical structure features a cyclohexadienone core with hydroxyl, isobutyryl (2-methylpropanoyl), and two isoprenyl (3-methylbut-2-enyl) side chains.[5][6]



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Caption: 2D chemical structure of **cohumulone**.

Physicochemical Properties

The key physicochemical properties of **cohumulone** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₈ O ₅	[6]
Molecular Weight	348.4 g/mol	[5][6]
IUPAC Name	3,5,6-trihydroxy-4,6-bis(3-methylbut-2-enyl)-2-(2-methylpropanoyl)cyclohexa-2,4-dien-1-one	[6]
CAS Number	511-25-1	[1][6]
InChI	InChI=1S/C20H28O5/c1-11(2)7-8-14-17(22)15(16(21)13(5)6)19(24)20(25,18(14)23)10-9-12(3)4/h7,9,13,22-23,25H,8,10H2,1-6H3	[6]
InChIKey	NATDBUGMTLKKCF-UHFFFAOYSA-N	[7]
Canonical SMILES	<chem>CC(C)C(=O)C1=C(C(=C(C(C1=O)CC=C(C)C)O)O)CC=C(C)C)O</chem>	[1]

Spectral Data

Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are crucial for the structural elucidation and quantification of **cohumulone**.

NMR Spectroscopy Complete assignment of all ¹H and ¹³C-NMR signals for **cohumulone** has been achieved.[8]

Table 2: NMR Data for **Cohumulone** Note: Specific chemical shift data is not readily available in the provided search results, but the use of 1D and 2D NMR techniques for its characterization is well-documented.[8][9]

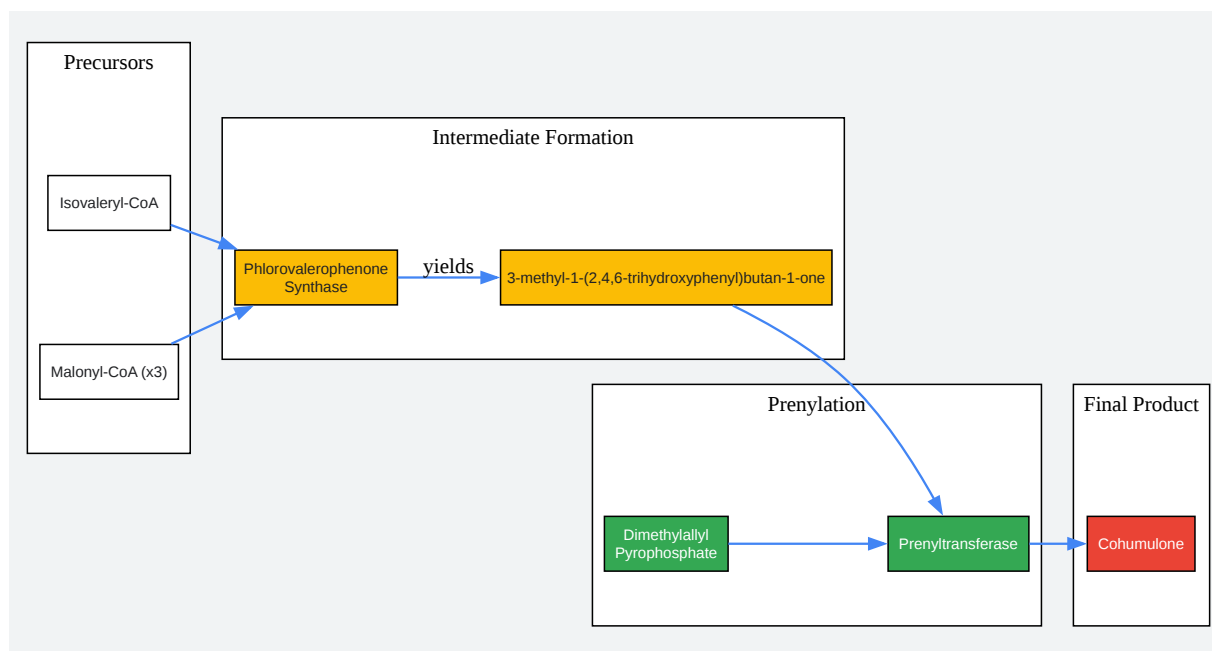
Mass Spectrometry Electrospray ionization (ESI) is a common technique for the mass spectrometric analysis of **cohumulone**.

Table 3: Mass Spectrometry Data for **Cohumulone**

Ionization Mode	Precursor Ion	m/z	Reference
ESI-	[M-H] ⁻	347	[7][10]

Biosynthesis of Cohumulone

The biosynthesis of **cohumulone** in *Humulus lupulus* begins with an isovaleryl-CoA unit and three malonyl-CoA units, which are catalyzed by phlorovalerophenone synthase. This process yields 3-methyl-1-(2,4,6-trihydroxyphenyl)butan-1-one. The subsequent prenylation of this benzenoid with dimethylallyl pyrophosphate, derived from the deoxyxylulose pathway, results in the formation of humulone and its analogs, including **cohumulone**.^[11]



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Caption: Simplified biosynthesis pathway of **cohumulone**.

Experimental Protocols: Isolation and Purification

The isolation of individual alpha-acids like **cohumulone** for research and as analytical standards is a multi-step process.[\[3\]](#)

Extraction from Hop Material

- Supercritical CO₂ Extraction: This is a common industrial method for extracting alpha-acids from hops.[\[12\]](#)
- Solvent Extraction: An alternative method involves using organic solvents. A detailed protocol is as follows:
 - Hop cones are dried and ground into a fine powder.
 - The powder is extracted with a suitable solvent, such as dichloromethane (DCM).
 - The resulting crude extract contains a mixture of alpha-acids, beta-acids, and other hop metabolites.[\[13\]](#)

Purification of Cohumulone

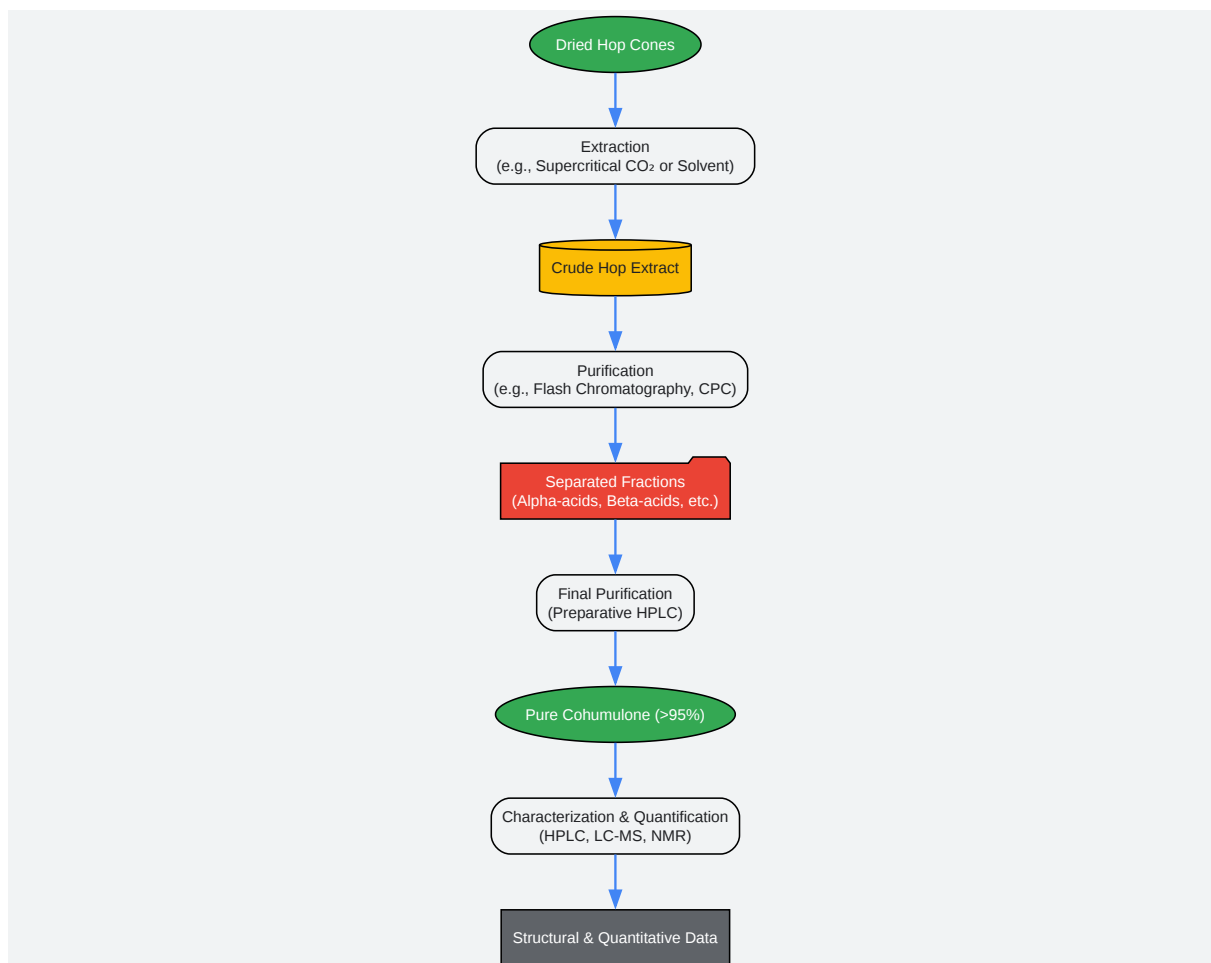
Purification of individual alpha-acids from the crude extract can be achieved using various chromatographic techniques.

- Flash Chromatography: This technique can be used for the initial separation of alpha- and beta-acids.[\[3\]](#)
- Centrifugal Partition Chromatography (CPC): CPC has been successfully used for the preparative separation of **cohumulone**, humulone, and adhumulone from crude hop extracts.[\[13\]](#)[\[14\]](#) A suitable two-phase solvent system, such as toluene and an aqueous buffer (e.g., 0.1 M triethanolamine-HCl at pH 8.4), can be employed.[\[14\]](#)
- Preparative High-Performance Liquid Chromatography (HPLC): For achieving high purity (>95%), preparative reverse-phase HPLC is often the final step.[\[13\]](#)[\[15\]](#)
 - Column: A C18 column is typically used.[\[15\]](#)

- Mobile Phase: A gradient mobile phase, for instance, composed of an acidified aqueous solution and acetonitrile, can effectively separate the different alpha-acid analogs.[\[13\]](#)

Characterization and Quantification

- High-Performance Liquid Chromatography (HPLC): HPLC with a Diode Array Detector (DAD) is the standard method for quantifying the purity of the isolated **cohumulone**.[\[13\]](#)
- Liquid Chromatography-Mass Spectrometry (LC-MS): LC-MS and LC-MS/MS are powerful tools for both the identification and quantification of **cohumulone** in complex mixtures like beer.[\[10\]](#)[\[13\]](#)[\[16\]](#) These methods offer high sensitivity and selectivity.[\[13\]](#)
- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR are used to confirm the chemical structure of the purified **cohumulone**.[\[3\]](#)[\[8\]](#)



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Caption: General workflow for the isolation and analysis of **cohumulone**.

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